

An In-depth Technical Guide to Z-Asp-OBzl: Chemical Properties and Structure

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Compound of Interest

Compound Name: Z-Asp-OBzl

Cat. No.: B554429

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of N-Carbobenzyloxy-L-aspartic acid 1-benzyl ester, commonly referred to as **Z-Asp-OBzl**. This amino acid derivative is a critical building block in the field of peptide synthesis and plays a significant role in the development of novel therapeutics.

Core Chemical and Physical Properties

Z-Asp-OBzl, with the CAS number 4779-31-1, is a white to off-white crystalline powder.^[1] Its structure features a benzyloxycarbonyl (Z) group protecting the amine and a benzyl (Bzl) ester protecting the α -carboxyl group of L-aspartic acid. This dual protection makes it a versatile intermediate for the controlled, stepwise synthesis of peptides.

Data Presentation: Key Chemical Properties

The following table summarizes the key quantitative data for **Z-Asp-OBzl**, providing a quick reference for researchers.

Property	Value	References
Molecular Formula	C ₁₉ H ₁₉ NO ₆	[2][3]
Molecular Weight	357.36 g/mol	[2][4]
Melting Point	105-108 °C	
Appearance	White to off-white solid/powder	
Solubility	Soluble in DMSO and acetic acid. Insoluble in water.	
IUPAC Name	(3S)-4-oxo-4-phenylmethoxy-3-(phenylmethoxycarbonylamino)butanoic acid	
SMILES	C1=CC=C(C=C1)COC(=O)-- INVALID-LINK-- NC(=O)OCC2=CC=CC=C2	
CAS Number	4779-31-1	
Predicted pKa	3.63 ± 0.23	
Optical Rotation	[α] _{20/D} +12 (c=0.5-2.0 in acetic acid)	

Experimental Protocols

Detailed methodologies are crucial for the successful application of **Z-Asp-OBzl** in research and development. The following sections outline representative experimental protocols for its synthesis, purification, and analysis.

Synthesis of Z-Asp-OBzl

A common method for the synthesis of **Z-Asp-OBzl** is through the reaction of L-aspartic acid β-benzyl ester with benzyl chloroformate under basic conditions, a variation of the Schotten-Baumann reaction.

Materials:

- L-Aspartic acid β -benzyl ester hydrochloride
- Sodium carbonate (Na_2CO_3)
- Benzyl chloroformate (Cbz-Cl)
- Dioxane
- Water
- Ethyl acetate
- 6N Hydrochloric acid (HCl)

Procedure:

- Dissolve L-Aspartic acid β -benzyl ester hydrochloride in a mixture of water and dioxane.
- Cool the solution to 0°C in an ice bath with stirring.
- Slowly add sodium carbonate to the solution to neutralize the hydrochloride and create a basic environment.
- Add benzyl chloroformate dropwise to the stirred solution over 2-3 hours, maintaining the temperature at 0°C .
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir overnight.
- Extract the solution with ethyl acetate to remove any unreacted benzyl chloroformate and byproducts.
- Acidify the aqueous layer to a pH of 2 with 6N HCl.
- The product, **Z-Asp-OBzl**, will precipitate out of the solution.
- Collect the precipitate by filtration, wash with cold water, and dry under vacuum.

Purification by Recrystallization

For higher purity, the synthesized **Z-Asp-OBzl** can be recrystallized.

Materials:

- Crude **Z-Asp-OBzl**
- Ethanol or an ethanol/water mixture

Procedure:

- Dissolve the crude **Z-Asp-OBzl** in a minimal amount of hot ethanol.
- If the solid does not fully dissolve, add a small amount of hot water dropwise until a clear solution is obtained.
- Allow the solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the purified crystals by filtration, wash with a small amount of cold ethanol, and dry under vacuum.

Analysis by High-Performance Liquid Chromatography (HPLC)

The purity of **Z-Asp-OBzl** can be assessed using reverse-phase HPLC.

Typical HPLC Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)
- Mobile Phase A: Water with 0.1% Trifluoroacetic acid (TFA)
- Mobile Phase B: Acetonitrile with 0.1% TFA
- Gradient: A linear gradient from 5% to 95% Mobile Phase B over a set time (e.g., 20 minutes)

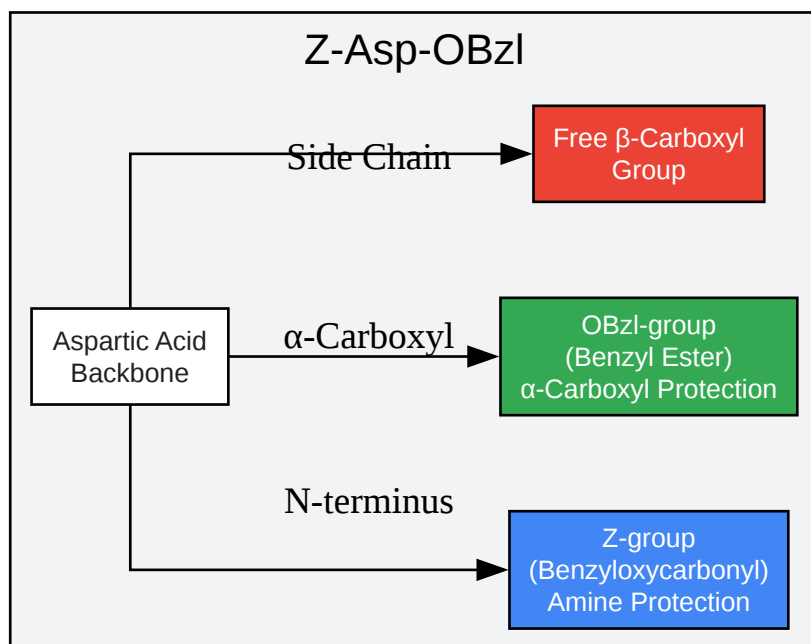
- Flow Rate: 1.0 mL/min
- Detection: UV at 220 nm and 254 nm
- Injection Volume: 10 μ L
- Sample Preparation: Dissolve a small amount of **Z-Asp-OBzl** in the initial mobile phase composition.

Mandatory Visualization

The following diagrams illustrate the logical relationships and workflows associated with **Z-Asp-OBzl**.

Chemical Structure and Functional Groups

Chemical Structure of Z-Asp-OBzl



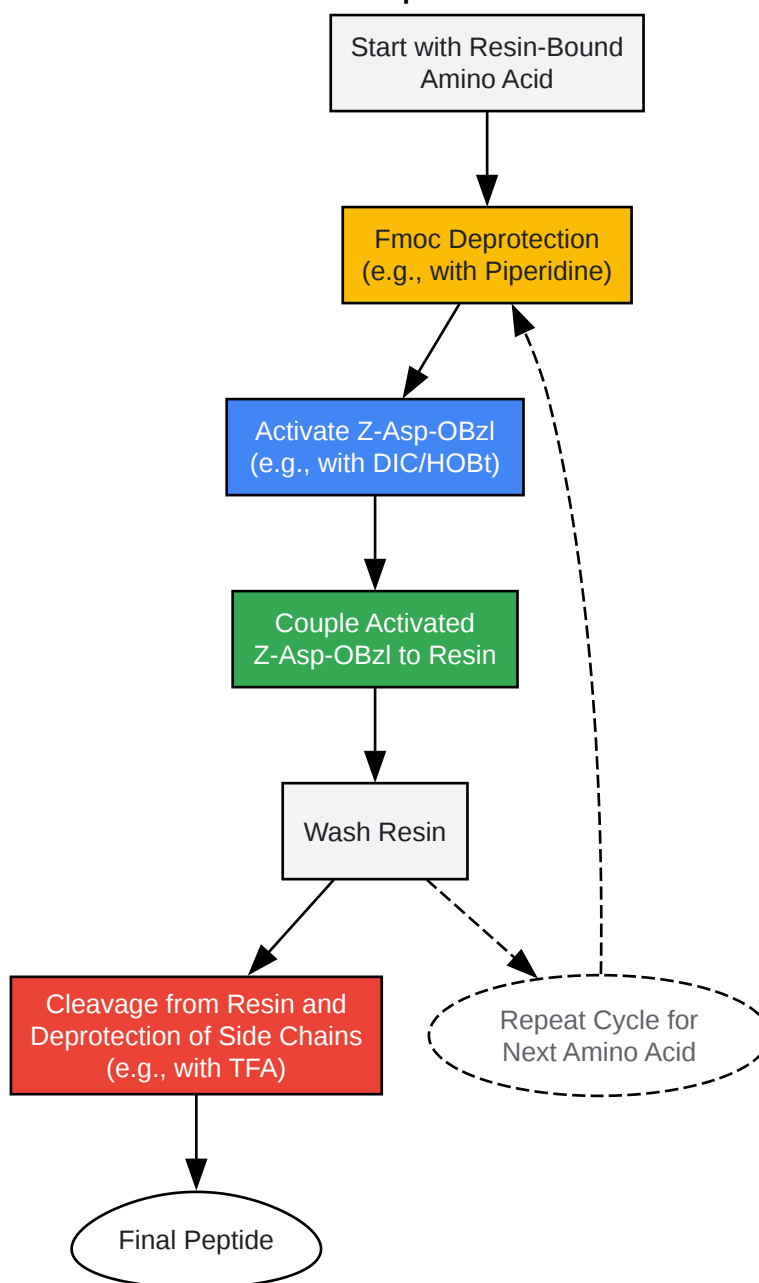
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Caption: Functional group components of the **Z-Asp-OBzl** molecule.

Role in Solid-Phase Peptide Synthesis (SPPS)

Z-Asp-OBzl is a crucial reagent in the Fmoc-based Solid-Phase Peptide Synthesis (SPPS) workflow. The diagram below illustrates its incorporation into a growing peptide chain.

Workflow of Z-Asp-OBzl in SPPS



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Caption: General workflow for incorporating **Z-Asp-OBzl** in SPPS.

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